

# Application Notes and Protocols: Preparation of H-Met-Leu-AMC TFA Stock Solution

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## Compound of Interest

Compound Name: **H-Met-Leu-AMC TFA**

Cat. No.: **B1450689**

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**H-Met-Leu-AMC TFA** (L-Methionyl-L-leucyl-7-amino-4-methylcoumarin trifluoroacetate salt) is a specialized fluorogenic peptide substrate designed for the sensitive detection of protease activity in biochemical assays.<sup>[1]</sup> Its utility lies in the covalent linkage of the fluorescent molecule 7-amino-4-methylcoumarin (AMC) to the dipeptide Met-Leu via an amide bond. In the presence of a specific protease that recognizes and cleaves this bond, the free AMC molecule is released. This cleavage event liberates the fluorophore from a quenched state, resulting in a significant increase in fluorescence intensity. The rate of AMC release is directly proportional to the enzyme's activity, which can be quantified using a fluorometer.<sup>[2][3]</sup>

The proper preparation of a concentrated stock solution is a critical first step for ensuring accuracy, reproducibility, and reliability in experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **H-Met-Leu-AMC TFA** stock solutions.

## Physicochemical Properties

A summary of the key quantitative data for **H-Met-Leu-AMC TFA** is presented below.

Property	Value	Reference
CAS Number	1926163-55-4	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Formula	<chem>C21H29N3O4S.C2HF3O2</chem>	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Weight	533.57 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
Appearance	Solid / Powder	
Excitation Wavelength (Free AMC)	340-380 nm	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Emission Wavelength (Free AMC)	440-460 nm	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>

## Stock Solution Preparation

To ensure accurate and reproducible results, it is recommended to prepare a concentrated stock solution in an appropriate organic solvent, which can then be diluted to the final working concentration in the desired aqueous assay buffer. **H-Met-Leu-AMC TFA** is generally insoluble in water but soluble in organic solvents like Dimethyl Sulfoxide (DMSO).[\[4\]](#)

### 3.1. Materials and Equipment

- **H-Met-Leu-AMC TFA** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes (amber or covered in foil)
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

### 3.2. Stock Solution Calculation Table

The following table provides the mass of **H-Met-Leu-AMC TFA** required to prepare a 10 mM stock solution in DMSO for several common volumes.

Desired Stock Volume	Mass of H-Met-Leu-AMC TFA (MW = 533.57)
100 µL	0.53 mg
500 µL	2.67 mg
1 mL	5.34 mg
5 mL	26.68 mg

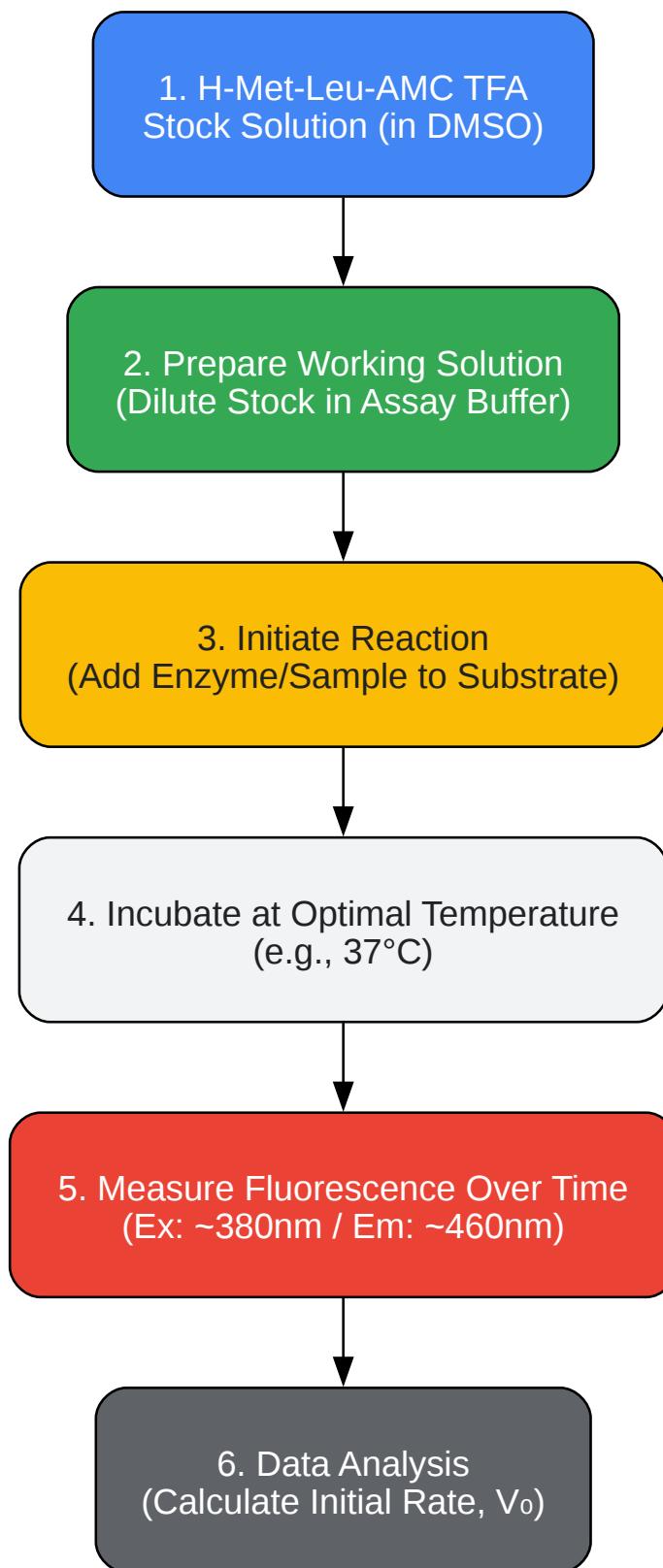
Calculation Formula: Mass (mg) = Desired Concentration (mM) × Final Volume (mL) × Molecular Weight ( g/mol ) / 1000

### 3.3. Experimental Protocol: Preparing a 10 mM Stock Solution

- Acclimatization: Before opening, allow the vial of **H-Met-Leu-AMC TFA** powder to equilibrate to room temperature for 15-20 minutes to prevent condensation.
- Weighing: Carefully weigh the required mass of **H-Met-Leu-AMC TFA** (e.g., 5.34 mg for 1 mL of stock) in a suitable container. To minimize handling of the powder, it is often easier to add the solvent directly to the manufacturer's vial if the amount is pre-weighed.
- Dissolution: Add the calculated volume of anhydrous DMSO (e.g., 1 mL) to the powder.
- Mixing: Cap the vial securely and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. A clear, homogenous solution should be observed. If needed, gentle warming or brief sonication can aid dissolution.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, dispense the stock solution into smaller, single-use aliquots (e.g., 10-20 µL) in light-protected microcentrifuge tubes.
- Storage: Store the aliquots at -20°C or -80°C.<sup>[4][6]</sup> When stored properly, the DMSO stock solution should be stable for several months.<sup>[7][8]</sup> Always protect the solution from light.

## Application Workflow: General Protease Assay

The prepared **H-Met-Leu-AMC TFA** stock solution is typically used in a fluorometric assay to measure protease activity. The general workflow involves diluting the stock solution into an assay buffer to a final working concentration, adding the enzyme source (e.g., cell lysate, purified protein), and monitoring the increase in fluorescence over time.



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Figure 1. General workflow for a protease assay using a fluorogenic AMC substrate.

## Safety and Handling

- Handle **H-Met-Leu-AMC TFA** in accordance with standard laboratory safety procedures.
- The toxicological properties have not been fully investigated. It should be treated as a potentially hazardous substance.
- Avoid inhalation of dust and direct contact with skin and eyes.
- Wear appropriate personal protective equipment at all times.

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